

Application Notes and Protocols for Immunohistochemistry in Bnn-20 Treated Tissues

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Compound of Interest

Compound Name: *Bnn-20*

Cat. No.: *B13403025*

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These application notes provide detailed protocols for performing immunohistochemistry (IHC) on tissues treated with **Bnn-20**, a synthetic microneurotrophin. **Bnn-20** acts as an agonist for the TrkA, TrkB, and p75NTR receptors, mimicking the effects of brain-derived neurotrophic factor (BDNF). It has shown significant neuroprotective effects in models of Parkinson's disease and demyelination. The primary signaling pathway activated by **Bnn-20** is the TrkB-PI3K-Akt-NF-κB pathway.

The following protocols are designed for the analysis of **Bnn-20**'s effects on neuronal survival and signaling pathways in preclinical models.

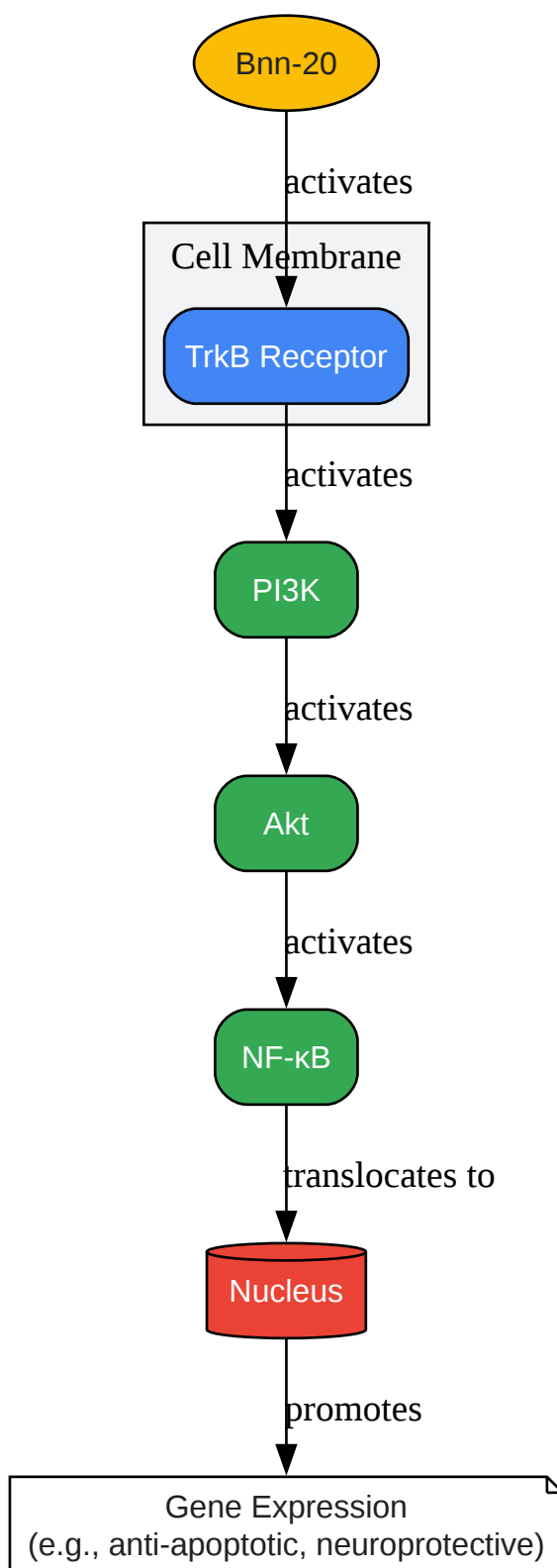
Data Presentation

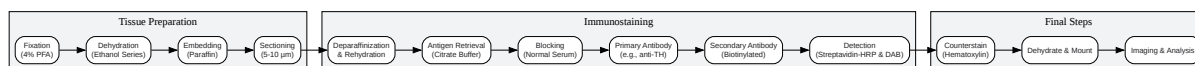
The following table summarizes quantitative data from a key study investigating the neuroprotective effects of **Bnn-20** in the "weaver" mouse model of Parkinson's disease.

Treatment Group	Parameter Measured	Result	Percentage Change vs. Weaver Saline
Control	TH-positive neurons in Substantia Nigra	100% (baseline)	N/A
Weaver Saline	TH-positive neurons in Substantia Nigra	~45% of control	N/A
Weaver + Bnn-20	TH-positive neurons in Substantia Nigra	~85% of control	+88.9%
Control	TH immunopositive fiber density in Striatum	100% (baseline)	N/A
Weaver Saline	TH immunopositive fiber density in Striatum	~50% of control	N/A
Weaver + Bnn-20	TH immunopositive fiber density in Striatum	~90% of control	+80%

Data synthesized from Botsakis et al., Neuropharmacology, 2017.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Signaling Pathway of Bnn-20





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References

- 1. BNN-20, a synthetic microneurotrophin, strongly protects dopaminergic neurons in the "weaver" mouse, a genetic model of dopamine-denervation, acting through the TrkB neurotrophin receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. BNN-20, a synthetic microneurotrophin, strongly protects dopaminergic neurons in the "weaver" mouse, a genetic model of dopamine-denervation, acting through the TrkB neurotrophin receptor | Semantic Scholar [semanticscholar.org]
- 3. researchgate.net [researchgate.net]
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